

Application of Sodium Metasilicate Nonahydrate in Cement and Concrete Formulations

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Compound of Interest

Compound Name: Sodium metasilicate nonahydrate

Cat. No.: B080671

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Introduction

Sodium metasilicate nonahydrate ($\text{Na}_2\text{SiO}_3 \cdot 9\text{H}_2\text{O}$) is a versatile inorganic compound that serves as a multi-functional admixture in cement and concrete technology.[1][2] Its application in this field is primarily attributed to its ability to act as an accelerator for setting and hardening, a densifier for the concrete matrix, and a binder, thereby enhancing the overall strength and durability of the final product.[3][4] This document provides detailed application notes and protocols for researchers, scientists, and professionals in the field of cement and concrete technology, focusing on the utilization of **sodium metasilicate nonahydrate**.

Mechanism of Action

When introduced into a cementitious system, **sodium metasilicate nonahydrate** dissolves and dissociates, providing silicate ions (SiO_3^{2-}) and increasing the alkalinity of the pore solution.[5] The primary mechanism of action involves the reaction of these silicate ions with calcium hydroxide ($\text{Ca}(\text{OH})_2$), a byproduct of Portland cement hydration. This pozzolanic reaction leads to the formation of additional calcium silicate hydrate (C-S-H) gel, which is the principal binding phase in concrete.[3][4] The newly formed C-S-H gel fills the pores and voids within the cement paste, resulting in a denser and more refined microstructure. This densification contributes to increased compressive strength, reduced permeability, and enhanced durability against environmental factors.[4][6]

Effects on Concrete Properties

The incorporation of **sodium metasilicate nonahydrate** as an admixture can significantly influence both the fresh and hardened properties of concrete.

Fresh Concrete Properties

- **Setting Time:** **Sodium metasilicate nonahydrate** acts as a set accelerator, reducing both the initial and final setting times of concrete.[7][8] This property is particularly beneficial in applications requiring rapid strength development, such as in shotcrete, fast-track construction, and cold-weather concreting.[9] However, excessive dosages can lead to overly rapid setting, potentially causing issues with handling and placement.
- **Workability:** The effect on workability, often measured by the slump test, can vary. While some studies suggest that the addition of sodium silicate can lead to a reduction in workability due to the acceleration of hydration reactions, others indicate that it can act as an extender in certain formulations, allowing for a higher water-to-cement ratio. Careful mix design and the potential use of water-reducing admixtures are recommended to achieve the desired workability.

Hardened Concrete Properties

- **Compressive Strength:** The formation of additional C-S-H gel due to the pozzolanic reaction of sodium metasilicate generally leads to an increase in compressive strength, especially at early ages.[6][10] The extent of strength enhancement is dependent on the dosage of sodium metasilicate, the water-to-cement ratio, and the curing conditions. However, it is important to note that excessive amounts may have a negative impact on long-term strength.[6]
- **Durability:** The densification of the concrete matrix by the additional C-S-H gel reduces its permeability to water and aggressive ions, such as chlorides and sulfates. This leads to improved durability and resistance to various forms of deterioration.[4]

Quantitative Data on Performance

The following tables summarize the quantitative effects of sodium metasilicate on the properties of concrete, based on available research data.

Table 1: Effect of Sodium Metasilicate on the Compressive Strength of Crushed Concrete

| Sodium Silicate Dosage (% by weight) | Curing Time (days) | Unconfined Compressive Strength (UCS) (MPa) |
|---|--------------------|--|
| 2 | 3 | 0.25 |
| 4 | 3 | 0.30 |
| 6 | 3 | 0.38 |
| 8 | 3 | 0.45 |
| 10 | 3 | 0.52 |
| 2 | 5 | 0.35 |
| 4 | 5 | 0.42 |
| 6 | 5 | 0.50 |
| 8 | 5 | 0.60 |
| 10 | 5 | 0.70 |
| 2 | 10 | 0.60 |
| 4 | 10 | 0.75 |
| 6 | 10 | 0.90 |
| 8 | 10 | 1.10 |
| 10 | 10 | 1.30 |
| 2 | 14 | 0.85 |
| 4 | 14 | 1.05 |
| 6 | 14 | 1.25 |
| 8 | 14 | 1.50 |
| 10 | 14 | 1.75 |

Data adapted from a study on crushed concrete stabilization.

Table 2: Effect of Sodium Silicate on the Compressive Strength of a Rich-Water System

| Sodium Silicate Addition (%) | Curing Time (days) | Compressive Strength (MPa) |
|------------------------------|--------------------|----------------------------|
| 0 | 3 | 4.71 |
| 1 | 3 | 5.08 |
| 2 | 3 | 5.11 |
| 3 | 3 | 5.19 |
| 4 | 3 | 5.26 |
| 0 | 14 | > 4.71 |
| 1 | 14 | > 5.08 |
| 2 | 14 | > 5.11 |
| 3 | 14 | > 5.19 |
| 4 | 14 | > 5.26 |

Data adapted from a study on a rich-water system consisting of Portland cement, calcium aluminate cement, and gypsum. The study noted that compressive strength increased until 14 days.[\[10\]](#)

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the effect of **sodium metasilicate nonahydrate** in cement and concrete formulations.

Protocol 1: Determination of Setting Time

This protocol is based on the ASTM C191: Standard Test Methods for Time of Setting of Hydraulic Cement by Vicat Needle.

5.1.1. Apparatus

- Vicat Apparatus
- Flat Trowel

- Specimen Mold (conical ring)
- Glass Plate

5.1.2. Procedure

- Preparation of Cement Paste: Mix a predetermined quantity of cement with water to achieve a paste of normal consistency. For evaluating the admixture, prepare a separate paste with the desired dosage of **sodium metasilicate nonahydrate** dissolved in the mixing water.
- Molding the Specimen: Immediately after mixing, mold the paste into the conical ring, resting on the glass plate. Fill the ring completely and strike off the excess paste from the top.
- Determining Initial Setting Time: Place the molded specimen under the Vicat apparatus. Lower the needle gently until it comes into contact with the surface of the paste. Release the needle quickly and allow it to penetrate the paste. Record the penetration depth. Repeat this procedure at regular intervals until a penetration of 25 mm or less is obtained. The time elapsed from the initial contact of cement and water to this point is the initial setting time.
- Determining Final Setting Time: To determine the final set, replace the needle with the annular attachment. The cement is considered to have acquired its final set when, upon applying the needle gently to the surface of the test block, the needle makes an impression thereon, while the attachment fails to do so. The time elapsed from the initial contact of cement and water to this point is the final setting time.

Protocol 2: Determination of Compressive Strength

This protocol is based on the ASTM C39/C39M: Standard Test Method for Compressive Strength of Cylindrical Concrete Specimens.

5.2.1. Apparatus

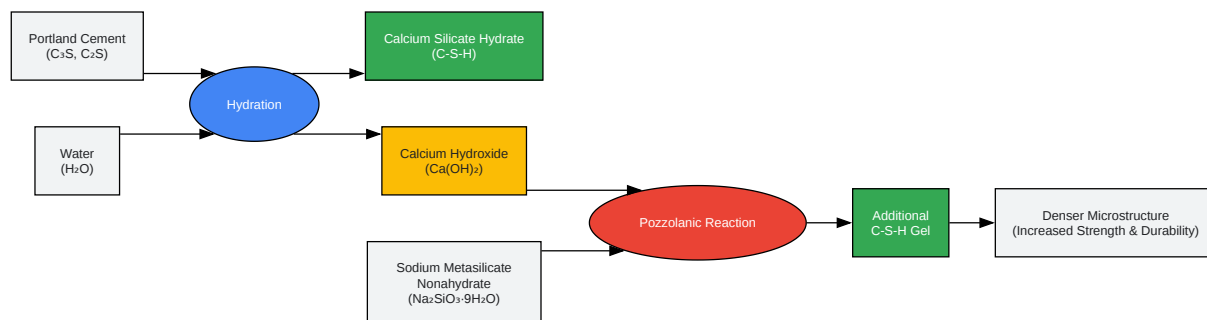
- Cylindrical Molds (e.g., 100 mm x 200 mm or 150 mm x 300 mm)
- Tamping Rod
- Compression Testing Machine

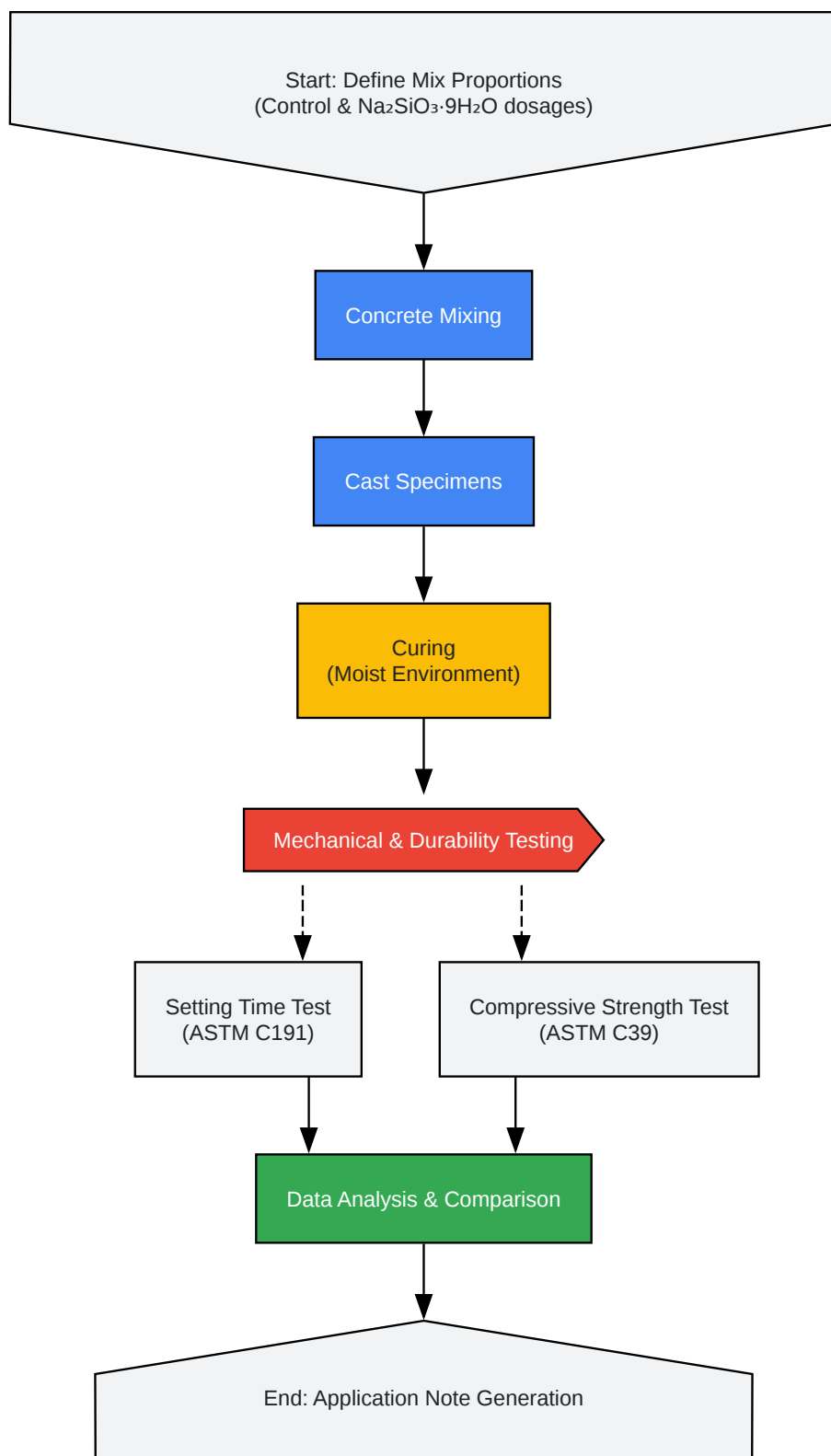
5.2.2. Procedure

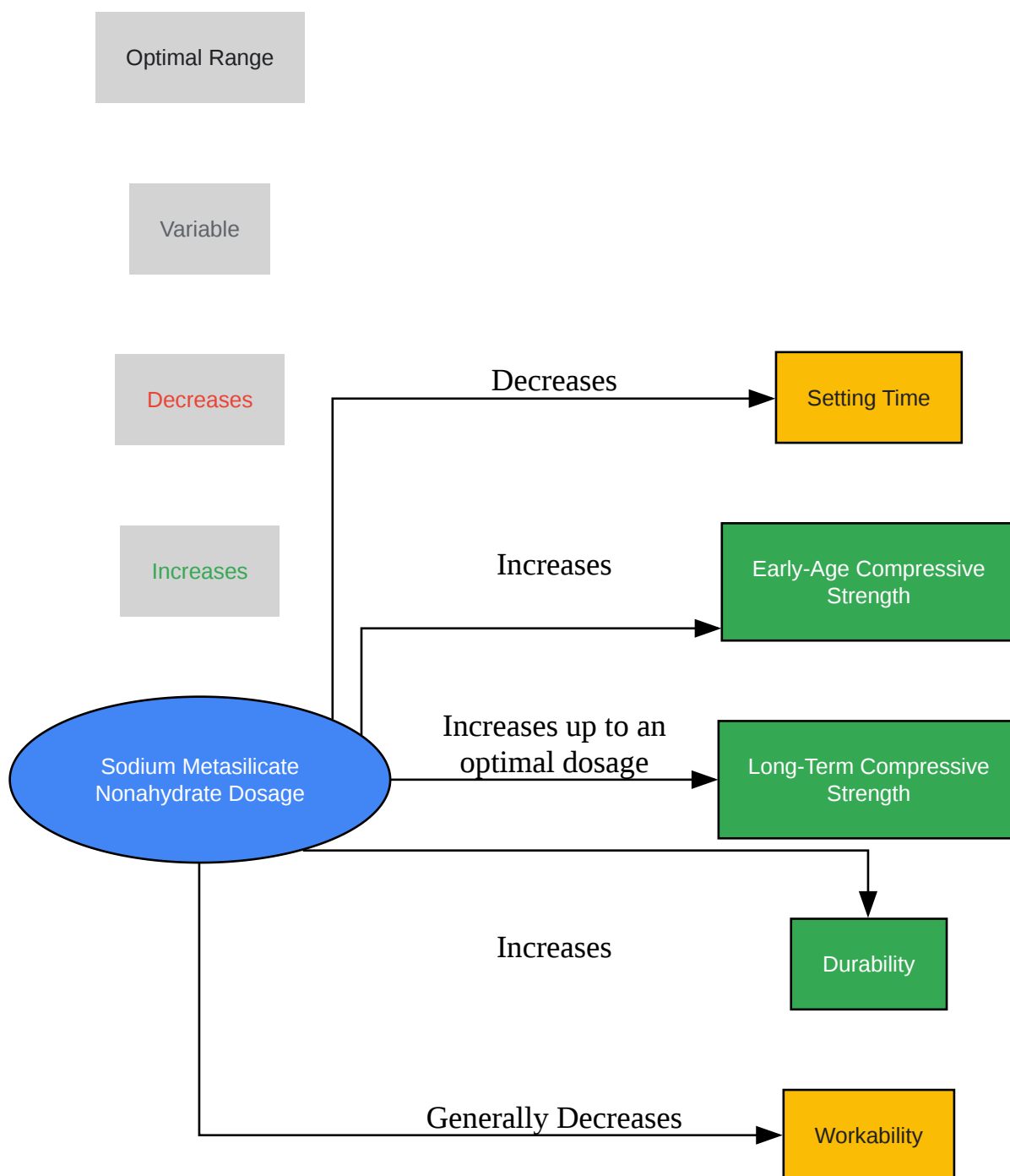
- **Preparation of Concrete Specimens:** Prepare concrete mixtures with and without the desired dosages of **sodium metasilicate nonahydrate**. The admixture should be dissolved in the mixing water before being added to the dry components.
- **Casting of Cylinders:** Place the concrete in the cylindrical molds in layers of approximately equal volume. Consolidate each layer by tamping with the rounded end of the tamping rod. After the top layer has been consolidated, strike off the surface of the concrete with a trowel.
- **Curing:** Cure the specimens in a moist environment at a specified temperature (e.g., $23 \pm 2^{\circ}\text{C}$) for the required testing ages (e.g., 1, 3, 7, 28 days).
- **Testing:** At the designated age, remove the cylinders from curing and cap the ends to ensure a uniform loading surface. Place the specimen in the compression testing machine and apply a compressive load at a constant rate until failure occurs.
- **Calculation:** The compressive strength is calculated by dividing the maximum load carried by the specimen by the average cross-sectional area of the specimen.

Visualizations

The following diagrams illustrate the chemical pathways, experimental workflows, and logical relationships involved in the use of **sodium metasilicate nonahydrate** in cement and concrete.







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- To cite this document: BenchChem. [Application of Sodium Metasilicate Nonahydrate in Cement and Concrete Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080671#using-sodium-metasilicate-nonahydrate-in-cement-and-concrete-formulations]

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